

# An In-Depth Technical Guide to the Physical Properties of 3-Iodoanisole

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## Compound of Interest

Compound Name: 3-Iodoanisole

Cat. No.: B135260

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## Abstract

This technical guide provides a comprehensive overview of the core physical properties of **3-Iodoanisole** (m-Iodoanisole), a key intermediate in organic synthesis and drug discovery. The document presents quantitative data in structured tables, details experimental protocols for property determination, and includes a visualization of a key synthetic pathway involving this compound. This guide is intended to be a valuable resource for professionals in research and development who utilize **3-Iodoanisole** in their work.

## Core Physical Properties

**3-Iodoanisole** is a clear, colorless to yellow liquid at room temperature.<sup>[1]</sup> Its key physical and chemical identifiers are summarized below for quick reference.

Identifier	Value
CAS Number	766-85-8[2][3][4]
Molecular Formula	C <sub>7</sub> H <sub>7</sub> IO[2][3][4]
Molecular Weight	234.03 g/mol [2][3][4]
InChI Key	RSHBAGGASAJQCH-UHFFFAOYSA-N[2][3][4]
SMILES	COc1cccc(I)c1[2][4]

A detailed summary of its physical properties is presented in the following table, providing a comparative overview of data from various sources.

Property	Value
Appearance	Clear colorless to yellow liquid[1]
Density	1.965 g/mL at 25 °C[2][4][5]
Boiling Point	244-245 °C at 760 mmHg[2][4][5]
Melting Point	Not Applicable (Liquid at room temperature)[6]
Refractive Index	n <sub>20/D</sub> 1.613[2][4][5]
Flash Point	113 °C (235.4 °F) - closed cup[2][5]
Solubility	Soluble in chloroform, alcohol, and ether. Insoluble in water.[7]

## Experimental Protocols for Physical Property Determination

The following sections detail the standard experimental methodologies for determining the key physical properties of liquid organic compounds like **3-Iodoanisole**.

### Determination of Boiling Point

The boiling point of **3-Iodoanisole** can be determined using the capillary method with a Thiele tube or a similar heating apparatus.

- Procedure:
  - A small amount of **3-Iodoanisole** is placed in a small test tube or fusion tube.
  - A capillary tube, sealed at one end, is inverted and placed into the liquid.
  - The apparatus is heated slowly and uniformly.
  - The temperature at which a rapid and continuous stream of bubbles emerges from the open end of the capillary tube is recorded as the boiling point.
  - The thermometer bulb and the fusion tube should be at the same level to ensure an accurate temperature reading.

## Determination of Density

The density of liquid **3-Iodoanisole** can be determined by measuring the mass of a known volume.

- Procedure:
  - The mass of a clean, dry graduated cylinder or pycnometer is accurately measured using an electronic balance.
  - A specific volume of **3-Iodoanisole** is carefully added to the graduated cylinder.
  - The total mass of the graduated cylinder and the liquid is measured.
  - The mass of the liquid is calculated by subtracting the mass of the empty cylinder.
  - The density is then calculated using the formula:  $\text{Density} = \text{Mass} / \text{Volume}$ .

## Determination of Refractive Index

The refractive index of **3-Iodoanisole** is measured using a refractometer, such as an Abbe refractometer.

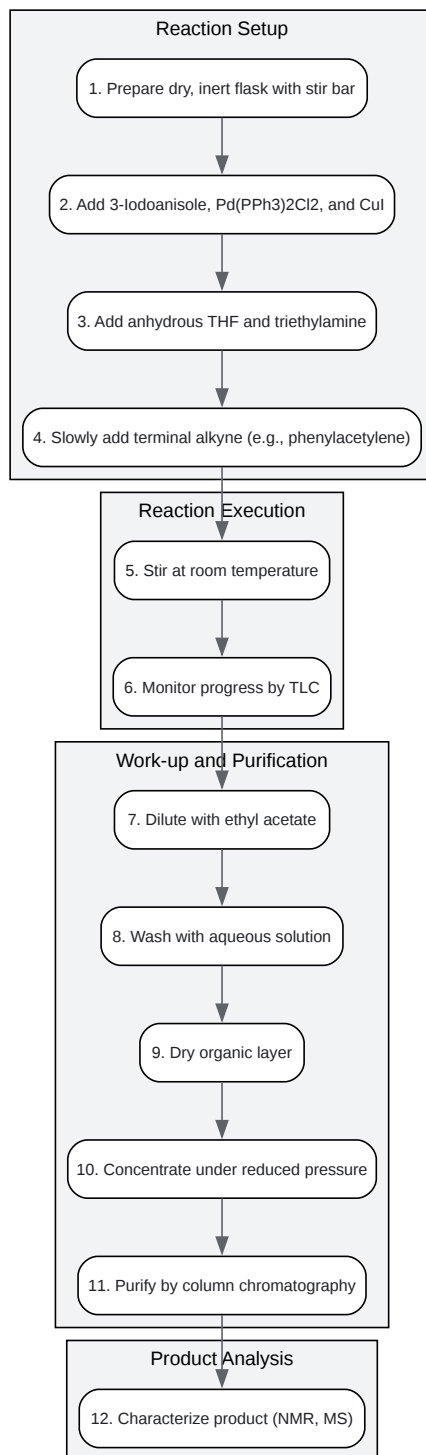
- Procedure:
  - The prism of the refractometer is cleaned with a suitable solvent (e.g., acetone or ethanol) and allowed to dry.
  - A few drops of **3-Iodoanisole** are placed on the surface of the prism.
  - The prism is closed, and the light source is adjusted to illuminate the sample.
  - The borderline between the light and dark fields is brought into sharp focus.
  - The refractive index is read directly from the instrument's scale. The temperature should be controlled and recorded as the refractive index is temperature-dependent.

## Synthetic Pathway Visualization: Sonogashira Coupling

**3-Iodoanisole** is a valuable substrate in cross-coupling reactions, which are fundamental in the synthesis of complex organic molecules for pharmaceuticals and materials science. The Sonogashira coupling, which forms a carbon-carbon bond between an aryl halide and a terminal alkyne, is a prime example of its application.

The diagram below illustrates the experimental workflow for a typical Sonogashira coupling reaction involving **3-Iodoanisole**.

## Experimental Workflow: Sonogashira Coupling of 3-Iodoanisole

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